

Technical Guide: Physicochemical Properties of 2-(Benzo[d]isoxazol-3-yl)ethanol

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Compound of Interest

Compound Name: 2-(Benzo[D]isoxazol-3-YL)ethanol

Cat. No.: B1279936

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DISCLAIMER: Publicly available experimental data on the solubility and stability of **2-(Benzo[d]isoxazol-3-yl)ethanol** is limited. This guide provides a framework based on standard methodologies in pharmaceutical sciences. The quantitative data presented herein is illustrative and should be replaced with experimentally determined values.

Introduction

2-(Benzo[d]isoxazol-3-yl)ethanol is a heterocyclic compound with potential applications in pharmaceutical and materials science. A thorough understanding of its solubility and stability is paramount for its development and application, ensuring optimal formulation, storage, and therapeutic efficacy. This document outlines the core physicochemical properties of **2-(Benzo[d]isoxazol-3-yl)ethanol**, focusing on its solubility in various media and its stability under different environmental conditions.

Compound Profile

Basic information for **2-(Benzo[d]isoxazol-3-yl)ethanol** is provided below.

Identifier	Value
IUPAC Name	2-(1,2-benzoxazol-3-yl)ethanol[1]
CAS Number	57148-90-0[1][2]
Molecular Formula	C9H9NO2[2][3]
Molecular Weight	163.17 g/mol [2][3]
Canonical SMILES	C1=CC=C2C(=C1)C(=NO2)CCO[1][3]

Solubility Profile

The solubility of a compound is a critical determinant of its absorption and distribution. The following sections detail the solubility of **2-(Benzo[d]isoxazol-3-yl)ethanol** in various solvents.

Aqueous Solubility

The solubility in aqueous media at different pH values is a key parameter for predicting in vivo behavior.

pH	Temperature (°C)	Solubility (mg/mL)	Method
2.0 (0.01 N HCl)	25	Data not available	HPLC-UV
4.5 (Acetate Buffer)	25	Data not available	HPLC-UV
6.8 (Phosphate Buffer)	25	Data not available	HPLC-UV
7.4 (Phosphate Buffer)	25	Data not available	HPLC-UV
2.0 (0.01 N HCl)	37	Data not available	HPLC-UV
4.5 (Acetate Buffer)	37	Data not available	HPLC-UV
6.8 (Phosphate Buffer)	37	Data not available	HPLC-UV
7.4 (Phosphate Buffer)	37	Data not available	HPLC-UV

Solubility in Organic and Pharmaceutical Solvents

Solubility in common organic and pharmaceutical solvents is essential for developing formulations.

Solvent	Temperature (°C)	Solubility (mg/mL)
Methanol	25	Data not available
Ethanol	25	Data not available
Isopropanol	25	Data not available
Acetonitrile	25	Data not available
Dimethyl Sulfoxide (DMSO)	25	Data not available
Polyethylene Glycol 400 (PEG 400)	25	Data not available
Propylene Glycol	25	Data not available

Stability Profile

Stability studies are crucial for determining the shelf-life and storage conditions of a compound. Chemical suppliers suggest storing **2-(Benzo[d]isoxazol-3-yl)ethanol** at -20°C, which may indicate potential instability at higher temperatures[2].

Solid-State Stability

The stability of the solid form was assessed under accelerated conditions.

Condition	Duration (Weeks)	Assay (%)	Total Degradants (%)
40°C / 75% RH	4	Data not available	Data not available
60°C	4	Data not available	Data not available
Photostability (ICH Q1B)	2	Data not available	Data not available

Solution-State Stability

The stability in solution was evaluated at various pH values.

pH	Temperature (°C)	Duration (Hours)	Assay (%) Remaining
2.0 (0.01 N HCl)	25	24	Data not available
7.4 (Phosphate Buffer)	25	24	Data not available
10.0 (Carbonate Buffer)	25	24	Data not available

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Aqueous Solubility (Shake-Flask Method)

- Preparation: An excess amount of **2-(Benzo[d]isoxazol-3-yl)ethanol** is added to vials containing aqueous buffers of different pH values (2.0, 4.5, 6.8, and 7.4).
- Equilibration: The vials are sealed and agitated in a temperature-controlled shaker bath at 25°C and 37°C for 24 hours to ensure equilibrium is reached.
- Sampling and Analysis: After 24 hours, the suspensions are filtered through a 0.45 µm filter to remove undissolved solids. The filtrate is then diluted appropriately and analyzed by a validated HPLC-UV method to determine the concentration of the dissolved compound.

Solid-State Stability (ICH Q1A(R2))

- Sample Preparation: A sufficient amount of solid **2-(Benzo[d]isoxazol-3-yl)ethanol** is placed in controlled environment stability chambers.
- Storage Conditions: Samples are stored under accelerated conditions: 40°C/75% relative humidity (RH) and 60°C. For photostability, samples are exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.
- Analysis: At predetermined time points (e.g., 1, 2, and 4 weeks), samples are withdrawn and analyzed by a validated stability-indicating HPLC method to determine the potency and the formation of any degradation products.

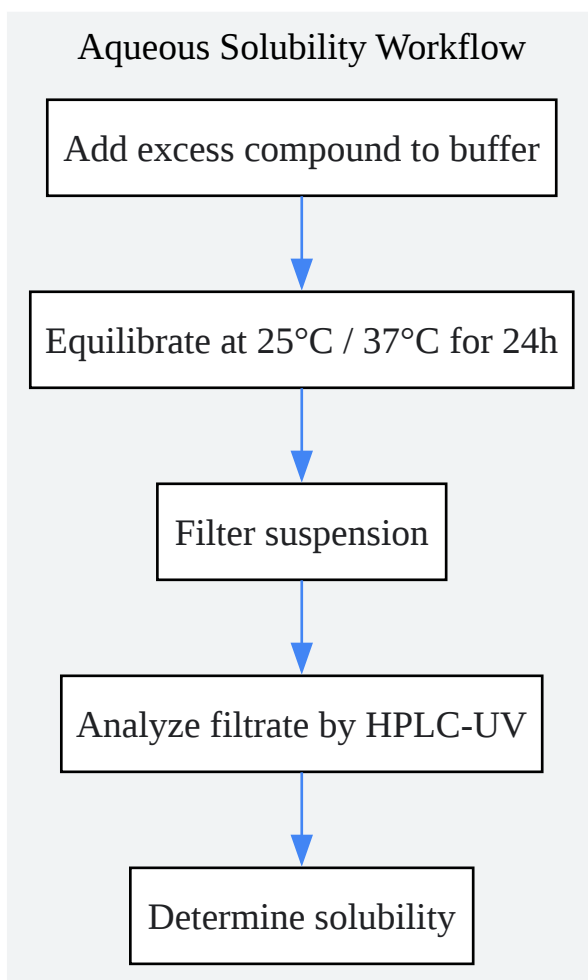
Solution-State Stability

- Sample Preparation: A stock solution of **2-(Benzo[d]isoxazol-3-yl)ethanol** is prepared in a suitable organic solvent (e.g., acetonitrile) and then diluted into aqueous buffers of different pH values (e.g., 2.0, 7.4, and 10.0) to a final concentration within the linear range of the HPLC assay.
- Incubation: The solutions are stored at 25°C.
- Analysis: Aliquots are taken at various time points (e.g., 0, 2, 4, 8, and 24 hours) and immediately analyzed by a validated HPLC method to determine the percentage of the compound remaining.

Visualizations

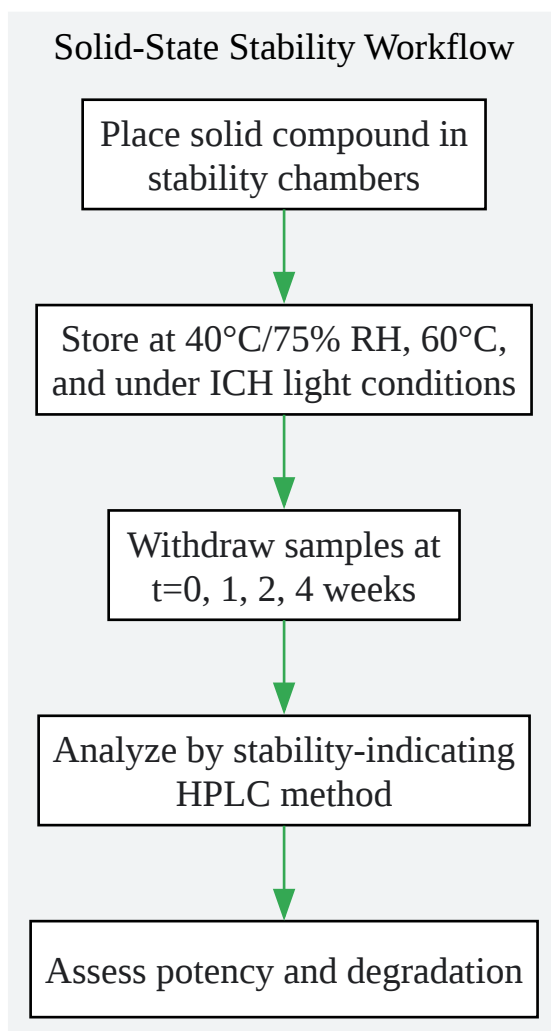
Experimental Workflow Diagrams

The following diagrams illustrate the workflows for the experimental protocols described above.



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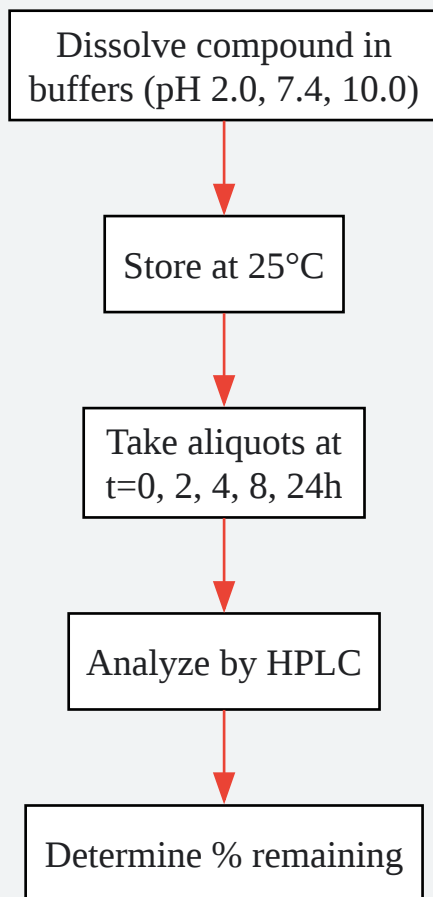
Caption: Workflow for Aqueous Solubility Determination.



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Caption: Workflow for Solid-State Stability Testing.

Solution-State Stability Workflow



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Caption: Workflow for Solution-State Stability Analysis.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-(Benzo[d]isoxazol-3-yl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279936#2-benzo-d-isoxazol-3-yl-ethanol-solubility-and-stability]

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